

A Historical and Technical Guide to Triethyltin Chloride as a Biocide

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Compound of Interest

Compound Name: *Triethyltin chloride*

CAS No.: 994-31-0

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Abstract

Triethyltin (TET) chloride, an organotin compound, emerged in the mid-20th century as a potent biocide with broad-spectrum activity against a variety of microorganisms. Its high efficacy, however, was soon overshadowed by its significant mammalian toxicity, particularly its neurotoxic effects. This technical guide provides a comprehensive historical overview of the research into **triethyltin chloride**'s biocidal applications, from its initial discovery to the eventual decline in its use due to safety concerns. The document details its mechanism of action, focusing on the disruption of mitochondrial function, and presents available quantitative data on its biocidal efficacy and toxicity. Furthermore, it outlines historical experimental protocols used to evaluate its properties, offering a valuable resource for researchers in toxicology, environmental science, and the history of science.

Historical Context and Applications

The biocidal properties of organotin compounds were first systematically investigated in the 1950s, with triorganotins, including **triethyltin chloride**, demonstrating particularly high

fungicidal and bactericidal capabilities.[1] This discovery led to the exploration of triethyltin and related compounds for various industrial and agricultural applications.

Historically, **triethyltin chloride** and other triorganotin compounds were utilized in:

- Wood Preservation: To protect timber from fungal decay and insect attack.[1]
- Antifouling Paints: Applied to ship hulls to prevent the growth of marine organisms such as barnacles and algae.[2]
- Disinfection: Used in industrial water systems to control microbial growth.[1]
- Agricultural Fungicides: To a lesser extent, explored for the control of fungal diseases in crops.[2]

The widespread use of these compounds, however, raised environmental and health concerns due to their high toxicity and persistence. The notorious "Stalinon affair" in France in 1954, where a preparation containing a related organotin compound led to numerous poisonings and deaths, highlighted the acute toxicity of these substances to humans.[3] Subsequent research confirmed the potent neurotoxicity of triethyltin compounds, leading to a significant decline in their use as general biocides and a shift towards more targeted and less toxic alternatives.

Quantitative Data

Biocidal Efficacy

Historical studies demonstrated the high antimicrobial action of **triethyltin chloride**, particularly against fungi. The biocidal activity of trialkyltin compounds was found to be influenced by the pH of the medium.

Table 1: Minimum Inhibitory Concentration (MIC) of **Triethyltin Chloride** against Various Microorganisms

Microorganism	Type	MIC (µg/mL)	Reference
Aspergillus niger	Fungus	0.5	(Yamada et al., 1979)
Penicillium funiculosum	Fungus	0.5	(Yamada et al., 1979)
Chaetomium globosum	Fungus	1.0	(Yamada et al., 1979)
Rhizopus nigricans	Fungus	5.0	(Yamada et al., 1979)
Saccharomyces cerevisiae	Yeast	1.0	(Yamada et al., 1979)
Bacillus subtilis	Bacterium (Gram-positive)	1.0	(Yamada et al., 1979)
Staphylococcus aureus	Bacterium (Gram-positive)	5.0	(Yamada et al., 1979)
Escherichia coli	Bacterium (Gram-negative)	>100	(Yamada et al., 1979)
Pseudomonas aeruginosa	Bacterium (Gram-negative)	>100	(Yamada et al., 1979)

Note: The provided MIC values are sourced from a key historical study and may vary depending on the specific experimental conditions.

Mammalian Toxicity

Triethyltin chloride is highly toxic to mammals, with the primary target organ being the central nervous system. Acute exposure can lead to cerebral edema.

Table 2: Acute Toxicity of **Triethyltin Chloride** in Animal Models

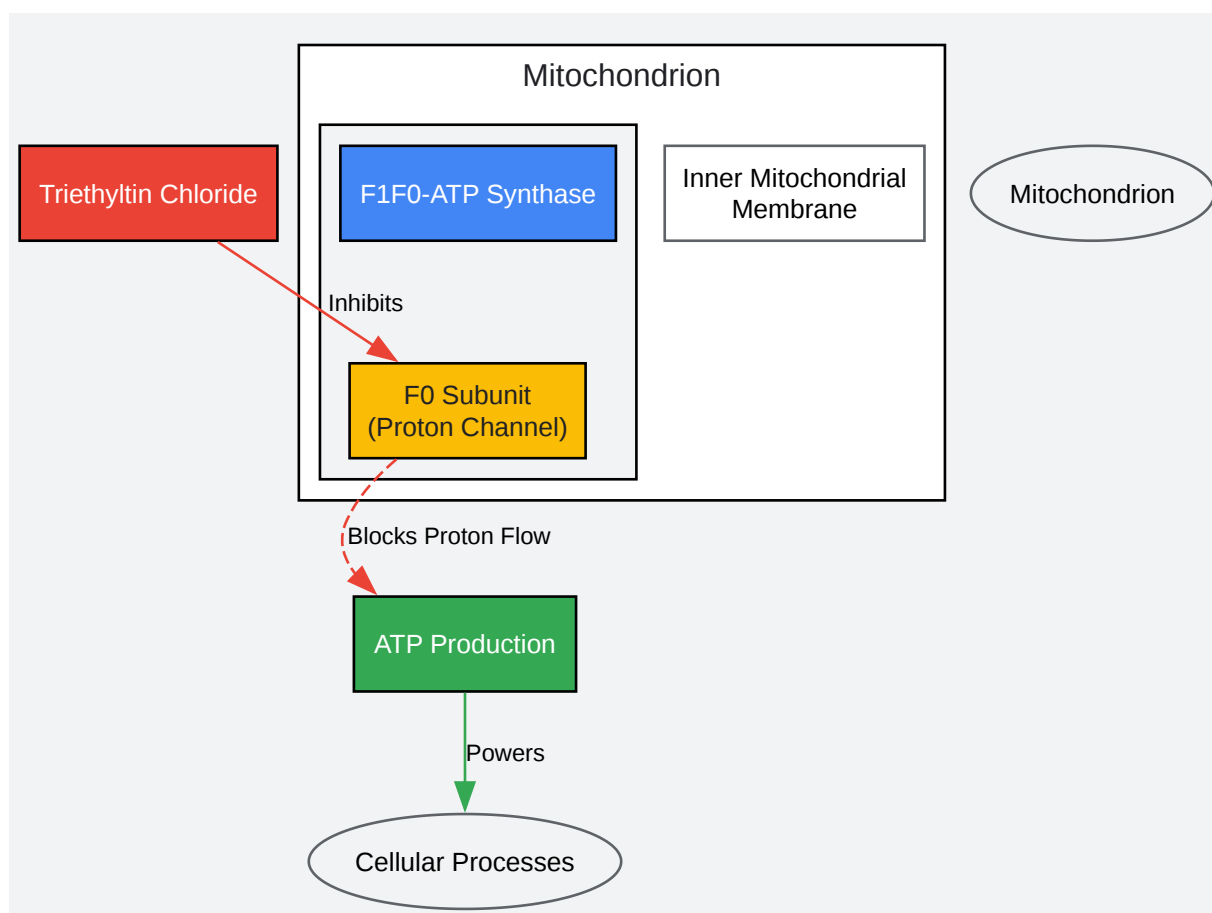
Animal	Route of Administration	LD50 (mg/kg)	Reference
Rat	Oral	5	[4]
Rat	Dermal	5	[4]
Rat	Intraperitoneal	5	[5]

Mechanism of Action

The primary mechanism of **triethyltin chloride**'s biocidal and toxic action is the disruption of cellular energy metabolism through its effects on mitochondria.

Inhibition of Mitochondrial Oxidative Phosphorylation

Triethyltin chloride is a potent inhibitor of oxidative phosphorylation, the process by which cells generate ATP. It achieves this by targeting the F1F0-ATP synthase, a multi-subunit enzyme complex in the inner mitochondrial membrane. Specifically, triethyltin compounds are believed to interact with the ion channel of the F0 subunit of ATP synthase, thereby blocking the flow of protons and inhibiting ATP synthesis.[6] This disruption of energy production is a key factor in its toxicity to both microorganisms and mammalian cells.

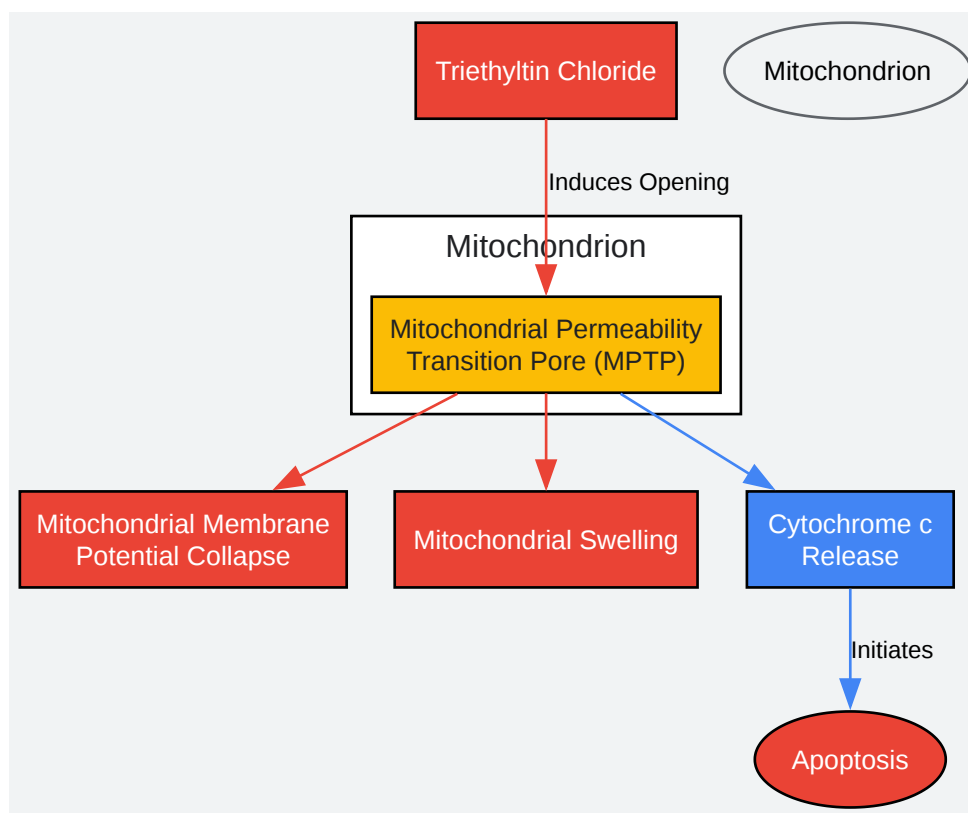


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Caption: Inhibition of F1F0-ATP Synthase by **Triethyltin Chloride**.

Induction of Mitochondrial Permeability Transition Pore (MPTP) Opening

In addition to its direct effect on ATP synthase, **triethyltin chloride** can also induce the opening of the mitochondrial permeability transition pore (MPTP). The MPTP is a non-specific channel in the inner mitochondrial membrane that, when opened, leads to the dissipation of the mitochondrial membrane potential, mitochondrial swelling, and the release of pro-apoptotic factors, ultimately triggering cell death. The exact mechanism by which **triethyltin chloride** induces MPTP opening is still under investigation but is thought to be related to its ability to disrupt ion homeostasis and induce oxidative stress.



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Caption: Induction of MPTP Opening by **Triethyltin Chloride**.

Historical Experimental Protocols

The following sections describe the general methodologies employed in historical studies to evaluate the biocidal and toxicological properties of **triethyltin chloride**.

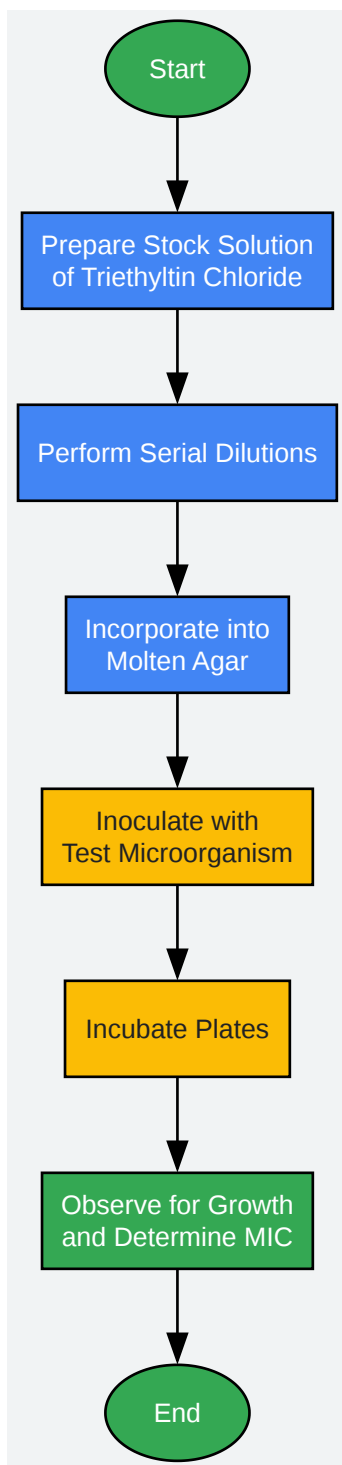
Determination of Minimum Inhibitory Concentration (MIC)

A common method used in the mid-20th century to determine the MIC of a biocide against bacteria and fungi was the agar dilution method.

Protocol Outline: Agar Dilution Method

- Preparation of Stock Solution: A stock solution of **triethyltin chloride** was prepared in a suitable solvent (e.g., ethanol or acetone).

- Serial Dilutions: A series of twofold dilutions of the stock solution were prepared.
- Incorporation into Agar: Each dilution was added to molten agar medium (e.g., nutrient agar for bacteria, potato dextrose agar for fungi) and poured into Petri dishes. A control plate without the biocide was also prepared.
- Inoculation: The surface of the agar was inoculated with a standardized suspension of the test microorganism.
- Incubation: The plates were incubated at an appropriate temperature and for a sufficient duration to allow for visible growth on the control plate.
- Observation: The MIC was determined as the lowest concentration of **triethyltin chloride** that completely inhibited the visible growth of the microorganism.



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Caption: Experimental Workflow for MIC Determination.

Evaluation of Wood Preservative Efficacy

Historical methods for testing the efficacy of wood preservatives often involved exposing treated wood blocks to wood-destroying fungi.

Protocol Outline: Wood Block Test

- **Wood Block Preparation:** Small blocks of a susceptible wood species (e.g., pine sapwood) were prepared.
- **Treatment:** The wood blocks were impregnated with different concentrations of a **triethyltin chloride** solution in an organic solvent. Untreated control blocks were also included.
- **Leaching (Optional):** To assess the permanence of the preservative, some treated blocks were subjected to a leaching procedure, typically involving soaking in water for a specified period.
- **Exposure to Fungi:** The treated and untreated wood blocks were placed in culture vessels containing a pure culture of a wood-destroying fungus (e.g., a brown-rot or white-rot fungus) growing on a suitable medium.
- **Incubation:** The vessels were incubated for several weeks to months under conditions favorable for fungal growth.
- **Assessment:** The efficacy of the preservative was determined by measuring the weight loss of the wood blocks due to fungal decay. The lowest concentration of the preservative that prevented significant weight loss was considered the toxic threshold.

Conclusion

The history of **triethyltin chloride** as a biocide is a compelling case study in the development and subsequent re-evaluation of chemical technologies. Its potent antimicrobial properties offered solutions to significant industrial and agricultural challenges. However, the discovery of its profound mammalian toxicity underscored the critical importance of thorough toxicological assessment. While no longer in widespread use as a biocide, the historical research on **triethyltin chloride** continues to provide valuable insights into the mechanisms of organotin toxicity and serves as a historical benchmark in the fields of toxicology and environmental science. The detailed understanding of its interaction with mitochondrial machinery remains a

subject of interest for researchers studying cellular bioenergetics and mechanisms of cell death.

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